

cross-validation of experimental results using N,N-Dibutylformamide

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Compound of Interest

Compound Name: *N,N-Dibutylformamide*

Cat. No.: *B1630514*

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A Comparative Guide to N,N-Dibutylformamide for Researchers

For researchers, scientists, and professionals in drug development, the selection of an appropriate solvent is critical for the success of experimental outcomes. This guide provides a comparative analysis of **N,N-Dibutylformamide** (DBF) against other commonly used amide solvents, offering a cross-validation of its potential utility in various research applications.

While direct, peer-reviewed comparative studies detailing the performance of **N,N-Dibutylformamide** against other solvents in specific chemical reactions are not extensively available, this guide compiles its known physicochemical properties and contextualizes them against widely used alternatives like N,N-Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP). This allows for an informed, albeit inferred, assessment of its potential advantages and disadvantages in experimental settings.

Physicochemical Properties: A Comparative Overview

The selection of a solvent is often dictated by its physical and chemical properties. The following table summarizes key parameters for **N,N-Dibutylformamide** and its common alternatives.

| Property | N,N-Dibutylformamide (DBF) | N,N-Dimethylformamide (DMF) | N-Methyl-2-pyrrolidone (NMP) |
|-------------------|--------------------------------------|----------------------------------|----------------------------------|
| Molecular Formula | C ₉ H ₁₉ NO[1] | C ₃ H ₇ NO | C ₅ H ₉ NO |
| Molecular Weight | 157.25 g/mol [1] | 73.09 g/mol | 99.13 g/mol |
| Boiling Point | 120 °C @ 15 mmHg | 153 °C | 202 °C |
| Melting Point | < -30 °C[2] | -61 °C | -24 °C |
| Density | 0.864 g/mL at 25 °C | 0.944 g/mL at 25 °C | 1.028 g/mL at 25 °C |
| Flash Point | 100 °C (closed cup) | 58 °C | 86 °C |
| Vapor Pressure | <1 mmHg at 20 °C | 3.5 hPa at 20 °C[3] | 0.29 mmHg at 20 °C |
| Water Solubility | Insoluble[2] | Miscible[3] | Miscible |
| Refractive Index | n _{20/D} 1.44 | n _{20/D} 1.43 | n _{20/D} 1.47 |

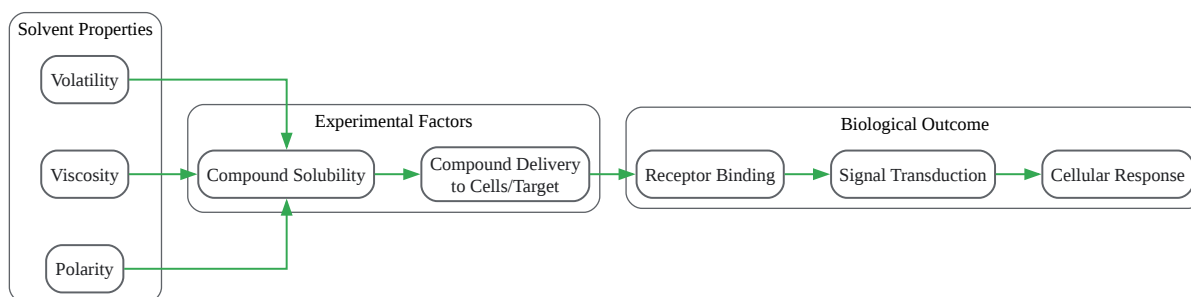
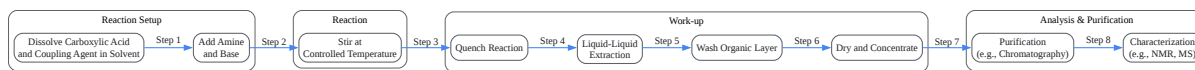
Safety and Hazard Comparison

Safety is a paramount concern in any laboratory setting. This table provides a high-level comparison of the safety profiles of the selected solvents.

| Hazard Category | N,N-Dibutylformamide (DBF) | N,N-Dimethylformamide (DMF) | N-Methyl-2-pyrrolidone (NMP) |
|-----------------------|--|---|---|
| GHS Pictograms | [4] | | |
| Signal Word | Warning | Danger | Danger |
| Key Hazard Statements | May cause an allergic skin reaction. | May damage the unborn child. Causes serious eye irritation. | May damage the unborn child. Causes serious eye irritation. Causes skin irritation. |
| Toxicity | Harmful if swallowed, Toxic in contact with skin.[4] | Harmful if inhaled or in contact with skin. | Harmful if inhaled or in contact with skin. |

Experimental Workflow: Amide Bond Formation

A common application for amide solvents is in amide bond formation, a cornerstone of peptide synthesis and medicinal chemistry. Below is a generalized experimental workflow for a coupling reaction where **N,N-Dibutylformamide** could potentially be used as a solvent.



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